

Personal protective equipment for handling Ginkgolide K

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Compound of Interest

Compound Name: Ginkgolide K

Cat. No.: B10818180

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Essential Safety and Handling Guide for Ginkgolide K

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for handling **Ginkgolide K**, a neuroprotective compound isolated from Ginkgo biloba.[1][2] Adherence to these procedures is critical for laboratory safety and experimental integrity.

Personal Protective Equipment (PPE)

The following personal protective equipment is required to minimize exposure and ensure safety when handling **Ginkgolide K**. This is the minimum required attire for a wet laboratory setting.[3]

PPE Category	Item	Standard/Specification
Eye Protection	Safety Goggles	ANSI Z87.1 compliant, splash-resistant[3][4]
Hand Protection	Chemical-resistant gloves	Inspected prior to use[5]
Body Protection	Laboratory Coat	Standard
Respiratory Protection	NIOSH-approved respirator	Required when engineering controls are insufficient or during accidental release[4][5]

Note: Always inspect gloves for integrity before use and practice proper glove removal techniques to avoid skin contact.[5] Contaminated gloves should be disposed of as hazardous waste.[5]

Handling and Storage Protocols

Proper handling and storage are crucial to maintain the stability of **Ginkgolide K** and to prevent accidental exposure.

Handling:

- Work in a well-ventilated area, preferably within a laboratory fume hood.[6]
- Avoid the formation of dust and aerosols.[5]
- Wash hands thoroughly after handling.[5]
- Avoid contact with skin, eyes, and clothing.[5]
- Do not ingest or inhale.[5]

Storage:

- Keep containers tightly closed in a dry, well-ventilated place.[5][6]
- Short-term storage: 2-8°C[5]

- Long-term storage: -20°C[5]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate and appropriate action is necessary.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen.[5]
Skin Contact	Immediately flush the affected area with copious amounts of water and remove contaminated clothing.[5]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, ensuring to separate the eyelids.[5][6]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water.[5]

In all cases of exposure, seek medical attention.[5][6]

For spills, wear appropriate PPE, avoid creating dust, and collect the material using a shovel and place it in a suitable, closed container for disposal.[5]

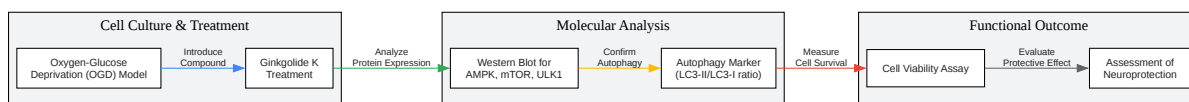
Disposal Plan

Dispose of **Ginkgolide K** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[5] Do not allow the product to enter drains.
[5]

Experimental Workflow: Protective Autophagy Induction

Ginkgolide K has been shown to induce protective autophagy through the AMPK/mTOR/ULK1 signaling pathway, which has neuroprotective effects.[1][2] The following diagram illustrates this

experimental workflow.

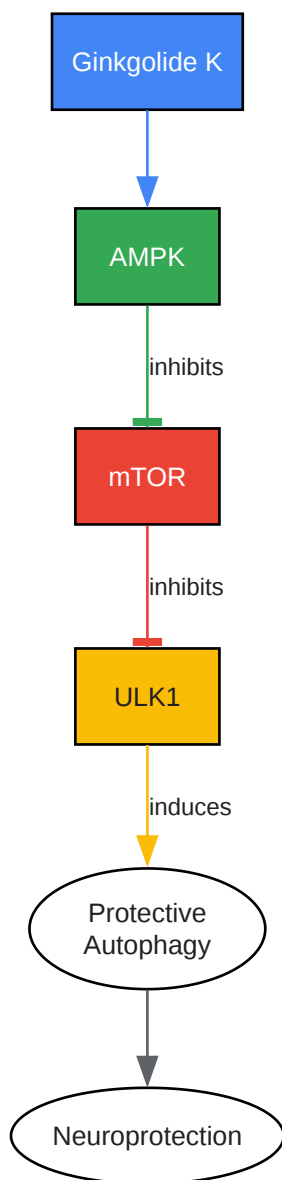


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Ginkgolide K Experimental Workflow

Signaling Pathway: AMPK/mTOR/ULK1

The neuroprotective effects of **Ginkgolide K** are mediated through the activation of the AMPK/mTOR/ULK1 signaling pathway, leading to the induction of protective autophagy.



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Ginkgolide K Signaling Pathway

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